

Application Notes and Protocols: 2-Pentylpyridine as a Versatile Intermediate in Chemical Synthesis

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Compound of Interest

Compound Name: 2-Pentylpyridine

Cat. No.: B1580524

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pyridine and its derivatives are fundamental scaffolds in the synthesis of a wide array of bioactive molecules, including pharmaceuticals and agrochemicals. The functionalization of the pyridine ring allows for the precise tuning of a compound's physicochemical properties and biological activity. 2-Alkylpyridines, such as **2-pentylpyridine**, serve as valuable starting materials and intermediates in these synthetic endeavors. While direct and extensive documentation of **2-pentylpyridine** in the synthesis of commercial pharmaceuticals is limited, its structural motif is representative of precursors used in the production of vital agrochemicals.

This document provides a detailed overview of the synthetic utility of 2-alkylpyridines, using the well-established synthesis of the organophosphate insecticide Chlorpyrifos as a representative example. The protocols and data presented herein are analogous to the potential applications of **2-pentylpyridine** and other 2-alkylpyridines in the broader field of bioactive compound synthesis.

Physicochemical Properties of 2-Pentylpyridine

A thorough understanding of the physical and chemical properties of an intermediate is crucial for its effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
Boiling Point	102-107 °C	[1][2]
Density	0.897 g/mL at 25 °C	[1][2]
Refractive Index	n _{20/D} 1.488	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Solubility	Moderately soluble in water; soluble in organic solvents	

Spectroscopic Data for 2-Pentylpyridine

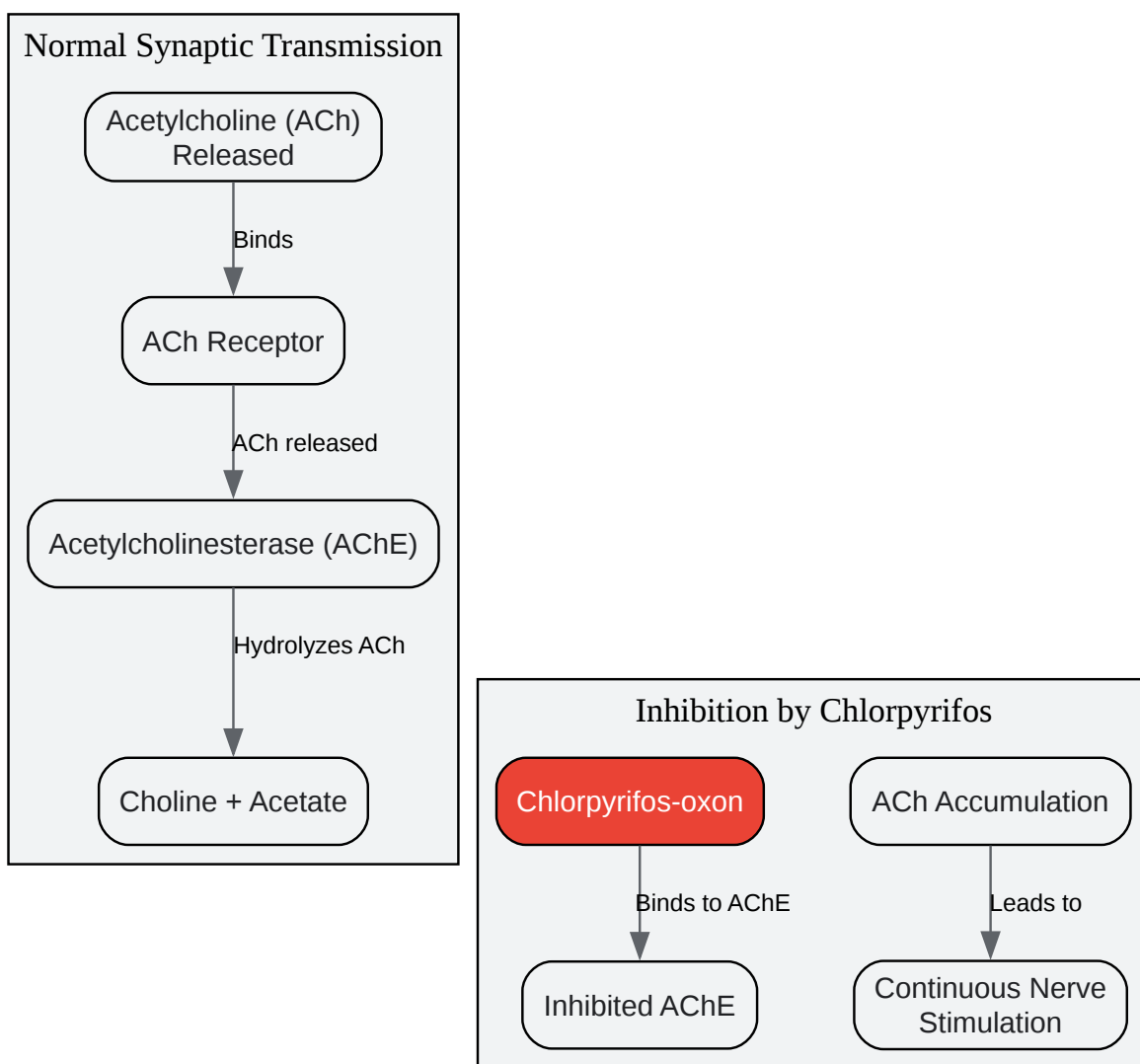
Technique	Key Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ 8.52 (d, 1H), 7.57 (td, 1H), 7.08 (d, 1H), 7.06 (dd, 1H), 2.78 (t, 2H), 1.72 (quint, 2H), 1.34 (sext, 2H), 0.90 (t, 3H)
¹³ C NMR (CDCl ₃ , 100.40 MHz)	δ 162.6, 149.2, 136.2, 122.7, 120.8, 38.4, 31.6, 29.6, 22.5, 14.0
IR (Neat)	2955, 2929, 2858, 1592, 1571, 1469, 1434, 750 cm ⁻¹

Application Example: Synthesis of Chlorpyrifos from a 2-Alkylpyridine Precursor

The synthesis of Chlorpyrifos, a broad-spectrum insecticide, provides a practical example of how a simple 2-alkylpyridine, in this case, 2-picoline (2-methylpyridine), can be transformed into a complex, commercially significant molecule. The following sections detail the synthetic pathway, experimental protocols, and mechanism of action. This synthesis serves as a model for the potential synthetic routes that could be employed with **2-pentylpyridine** as the starting material.

Synthetic Pathway Overview

The overall synthesis of Chlorpyrifos from 2-picoline involves a multi-step process, beginning with the chlorination of the pyridine ring and the methyl group, followed by hydrolysis and subsequent phosphorylation.



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References

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